

Application Notes: Determination of Oxidative Stability of Rapeseed Oil Using the Rancimat Method

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Compound of Interest

Compound Name: *Rapeseed oil*

CAS No.: *8002-13-9*

Cat. No.: *B1166066*

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Introduction

The oxidative stability is a critical quality parameter for edible oils, including rapeseed (canola) oil. It indicates the oil's resistance to oxidation, which leads to rancidity, development of off-flavors, and a decrease in nutritional quality.[1] The Rancimat method is an accelerated oxidation test used to determine the oxidative stability of fats and oils.[2][3][4] This method is widely adopted in the food industry for quality control and is standardized by international norms such as EN ISO 6886 and AOCS Cd 12b-92.[1][5][6][7] These application notes provide a detailed protocol for determining the oxidative stability of **rapeseed oil** using the Rancimat method, intended for researchers, scientists, and professionals in drug development who may be evaluating lipid stability.

Principle of the Rancimat Method

The Rancimat method accelerates the oxidation process by exposing the oil sample to elevated temperatures and a constant stream of purified air.[8][2][3][4] Under these conditions, the fatty acids in the oil oxidize. Initially, primary oxidation products like peroxides are formed.

As the oxidation progresses, these decompose into more volatile secondary oxidation products, primarily short-chain carboxylic acids such as formic acid.[8]

A continuous stream of air passes through the heated oil sample, carrying these volatile secondary oxidation products into a measuring vessel containing deionized water.[2] The conductivity of this water is continuously monitored. As the volatile acids dissolve in the water, the conductivity increases. The time elapsed from the start of the test until the rapid increase in conductivity is detected is known as the induction time or Oxidative Stability Index (OSI).[8][1][2] A longer induction time indicates a higher oxidative stability of the oil.[2]

Apparatus and Materials

- Rancimat Instrument: e.g., Metrohm 892 Professional Rancimat or equivalent.[2][6]
- Reaction Vessels: Disposable, clean, and dry.[2][3]
- Measuring Vessels: With conductivity electrodes.[2]
- Air Tubing: To connect the components.
- Analytical Balance: Resolution of at least 0.01 g.[2]
- Heating Block: Capable of maintaining a constant temperature ($\pm 0.1^{\circ}\text{C}$).[9]
- Air Pump: To provide a constant flow of purified, dry air.
- Deionized Water: For the measuring vessel.[2][3]
- **Rapeseed Oil** Sample

Experimental Protocol

This protocol is based on established methods such as EN ISO 6886 and AOCS Cd 12b-92.[1][6]

4.1. Instrument Preparation

- Power On: Turn on the Rancimat instrument and allow the heating block to reach the set temperature. A common temperature for **rapeseed oil** is 120 °C.[2][10]
- Prepare Measuring Vessels: Fill each measuring vessel with 60 mL of deionized water.[2][3][4] Ensure the conductivity electrode is properly immersed.
- Check Air Flow: Set the air flow rate. A typical rate is 20 L/h.[10][11][12]

4.2. Sample Preparation

- Weigh Sample: Accurately weigh 3.0 ± 0.1 g of the **rapeseed oil** sample directly into a clean, dry reaction vessel.[2][10] No other sample preparation is typically needed for refined **rapeseed oil**. [6]
- Assemble: Place the air inlet tube into the reaction vessel, ensuring the end of the tube is submerged in the oil.[2]

4.3. Measurement Procedure

- Connect Tubing: Connect the reaction vessel to the instrument's air supply and to the corresponding measuring vessel.
- Start Measurement: Place the reaction vessel into the pre-heated heating block and immediately start the measurement on the instrument.[2][3][4]
- Monitor: The instrument will automatically monitor the conductivity of the deionized water over time.
- Endpoint Determination: The instrument's software will automatically calculate the induction time, which is the time point where the second derivative of the conductivity curve reaches its maximum.[9]

4.4. Data Analysis and Interpretation

The primary result is the induction time, expressed in hours. A longer induction time signifies greater oxidative stability. For comparative studies, ensure that all experimental parameters

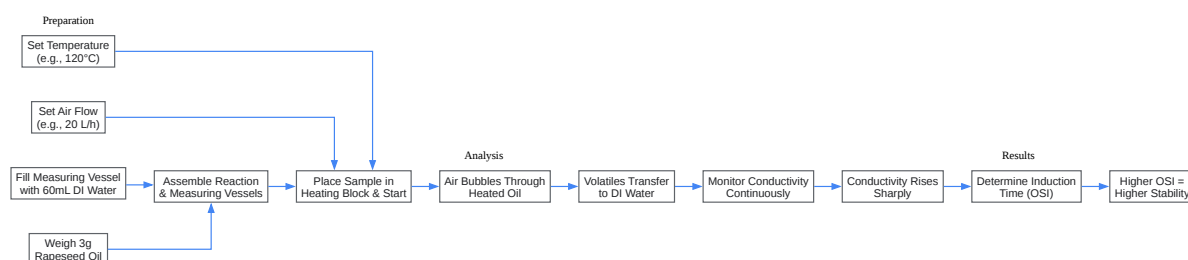
(temperature, air flow, sample weight) are kept constant. A general rule of thumb is that a 10 °C increase in temperature halves the induction time.[\[2\]](#)

Quantitative Data Summary

The following table summarizes typical experimental parameters and expected results for the analysis of **rapeseed oil** using the Rancimat method.

Parameter	Value	Reference Standards	Notes
Sample Weight	3.0 ± 0.1 g	EN ISO 6886, AOCS Cd 12b-92	Ensure the air inlet tube is immersed in the oil. [2]
Temperature	120 °C	Metrohm Application Note	A common starting point for rapeseed oil. [2] [10] Can be adjusted between 100-140 °C. [9]
Air Flow Rate	20 L/h	EN ISO 6886, Metrohm Application Note	Ensures sufficient oxygen supply and transfer of volatile products. [4] [10]
Measuring Solution	60 mL Deionized Water	Standard Practice	The conductivity should not exceed 10 µS/cm before the start. [3]
Expected Induction Time	3 - 5 hours (at 120 °C)	Metrohm Application Bulletin	This can vary depending on the quality and refinement of the oil. [2] [4]
Expected Induction Time	12 - 17 hours (at 130 °C for Canola)	Metrohm Application Bulletin	Illustrates the effect of temperature on induction time. [2]

Experimental Workflow Diagram



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Caption: Workflow for determining **rapeseed oil** oxidative stability.

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